

Anwendung von Ammoniumfumarat in der Biokatalyse: Herstellung von L-Asparaginsäure

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *fumarsaures Ammoniak*

Cat. No.: *B079078*

[Get Quote](#)

Anwendungsgebiete und Protokolle für Forscher, Wissenschaftler und Fachleute in der Arzneimittelentwicklung

Ammoniumfumarat dient als Schlüssel-Substrat in der biokatalytischen Produktion von L-Asparaginsäure, einer nicht-essentiellen Aminosäure mit breiter Anwendung in der Pharma-, Lebensmittel- und Chemieindustrie. Die enzymatische Umwandlung von Ammoniumfumarat zu L-Asparaginsäure mittels Aspartat-Ammoniak-Lyase (Aspartase) stellt eine hocheffiziente und stereoselektive Syntheseroute dar. Dieses Verfahren nutzt milde Reaktionsbedingungen und vermeidet den Einsatz toxischer Reagenzien, was es zu einer umweltfreundlichen Alternative zu klassischen chemischen Synthesen macht.

Wirkmechanismus und Logik

Die biokatalytische Synthese von L-Asparaginsäure aus Ammoniumfumarat basiert auf der reversiblen Additionsreaktion von Ammoniak an die Doppelbindung der Fumarsäure, katalysiert durch das Enzym Aspartase (EC 4.3.1.1). Das Ammoniumfumarat liefert hierbei sowohl das Kohlenstoffgerüst (Fumarat) als auch die Aminogruppe (Ammonium) für die Synthese der Aminosäure.

Abbildung 1: Enzymatische Umwandlung von Ammoniumfumarat.

Quantitative Daten zur Biokonversion

Die Effizienz der biokatalytischen Umwandlung von Ammoniumfumarat zu L-Asparaginsäure kann durch den Einsatz immobilisierter Mikroorganismen, die Aspartase exprimieren, über längere Zeiträume aufrechterhalten werden. Die nachfolgende Tabelle zeigt beispielhafte Umwandlungsverhältnisse, die in einem kontinuierlichen Säulenreaktor erzielt wurden.

Betriebstage	Fließgeschwindigkeit (ml/h)	Umwandlungsverhältnis (%)
1	6.5	100
3	6.5	100
6	6.5	99
10	6.5	98
1	25	100
3	25	100
6	25	98
10	25	95

Tabelle 1:

Umwandlungsverhältnis von Ammoniumfumarat zu L-Asparaginsäure bei verschiedenen Fließgeschwindigkeiten unter Verwendung von in Polyacrylamidgel immobilisierten E. coli-Zellen.

Die Daten deuten auf eine hohe Stabilität und Effizienz des Biokatalysators hin.^[1]

Experimentelle Protokolle

Protokoll 1: Immobilisierung von Mikroorganismen für die Aspartase-Produktion

Dieses Protokoll beschreibt die Immobilisierung von Escherichia coli-Zellen, die als Quelle für das Enzym Aspartase dienen.

Materialien:

- Escherichia coli Zellen (z.B., ATCC 11203)
- Physiologische Kochsalzlösung (0.9% NaCl)
- Acrylamid-Monomer
- N,N'-Methylenbisacrylamid (MBAA)
- Ammoniumpersulfat (APS)
- Tetramethylethyldiamin (TEMED)

Vorgehensweise:

- Zellsuspension: Suspendieren Sie eine definierte Menge an E. coli-Zellen (z.B. 4,8 g) in physiologischer Kochsalzlösung (z.B. 48 ml).[\[1\]](#)
- Monomerlösung: Bereiten Sie eine Monomerlösung vor, indem Sie Acrylamid (z.B. 9 g) und N,N'-Methylenbisacrylamid (z.B. 480 mg) zur Zellsuspension geben.[\[1\]](#)
- Polymerisation: Initiieren Sie die Polymerisation durch Zugabe von Ammoniumpersulfat und TEMED. Die genauen Mengen können je nach gewünschter Gel-Porosität variieren.
- Granulierung: Nach der Polymerisation wird das Gel mechanisch zerkleinert, um ein Granulat zu erhalten, das in einer Säule für die kontinuierliche Reaktion verwendet werden kann.
- Waschen: Waschen Sie das immobilisierte Zellgranulat gründlich mit Puffer, um nicht-reagierte Monomere und lose Zellen zu entfernen.

Protokoll 2: Kontinuierliche Produktion von L-Asparaginsäure

Dieses Protokoll beschreibt die kontinuierliche Synthese von L-Asparaginsäure aus Ammoniumfumarat unter Verwendung einer Säule mit immobilisierten Mikroorganismen.

Materialien:

- Immobilisierte E. coli-Zellen (aus Protokoll 1)
- Ammoniumfumaratlösung (Substratlösung, pH-Wert eingestellt)
- Chromatographiesäule
- Pumpe für kontinuierlichen Fluss
- Thermostat zur Temperaturregelung

Vorgehensweise:

- Säulenpackung: Füllen Sie eine Chromatographiesäule mit dem vorbereiteten Granulat der immobilisierten Mikroorganismen.
- Reaktionsstart: Pumpen Sie die Ammoniumfumaratlösung kontinuierlich durch die Säule. Die Fließgeschwindigkeit kann je nach gewünschtem Umsatz angepasst werden (siehe Tabelle 1).[\[1\]](#)
- Temperaturkontrolle: Halten Sie die Säulentemperatur auf einem für die Enzymaktivität optimalen Wert (z.B. 30-40 °C).
- Produkt-Sammlung: Sammeln Sie das Eluat am Ausgang der Säule. Das Eluat enthält die Reaktionslösung mit L-Asparaginsäure.
- Aufarbeitung: Die L-Asparaginsäure kann aus der Reaktionslösung durch Fällung isoliert werden. Hierzu wird der pH-Wert der Lösung durch Zugabe einer Säure (z.B. Ameisensäure oder Essigsäure) auf den isoelektrischen Punkt von L-Asparaginsäure eingestellt.[\[2\]](#)

- Kreislaufführung: Die nach der Abtrennung der L-Asparaginsäure verbleibende Mutterlauge, die Ammoniumsalze enthält, kann nach entsprechender Aufbereitung und Zugabe von frischer Fumarsäure in den Prozess zurückgeführt werden.[2]

Abbildung 2: Workflow der L-Asparaginsäure-Produktion.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. DE2252815C3 - Verfahren zur Herstellung von L-Asparaginsäure auf fermentativem Wege - Google Patents [patents.google.com]
- 2. data.epo.org [data.epo.org]
- To cite this document: BenchChem. [Anwendung von Ammoniumfumarat in der Biokatalyse: Herstellung von L-Asparaginsäure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079078#anwendung-von-ammoniumfumarat-in-der-biokatalyse]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com